

# 2-(5-Formylfuran-2-yl)benzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2-(5-Formylfuran-2-yl)benzoic acid

Cat. No.: B1303643

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## Technical Overview of 2-(5-Formylfuran-2-yl)benzoic acid

This document provides a concise summary of the core physicochemical properties of the organic compound **2-(5-Formylfuran-2-yl)benzoic acid**, tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

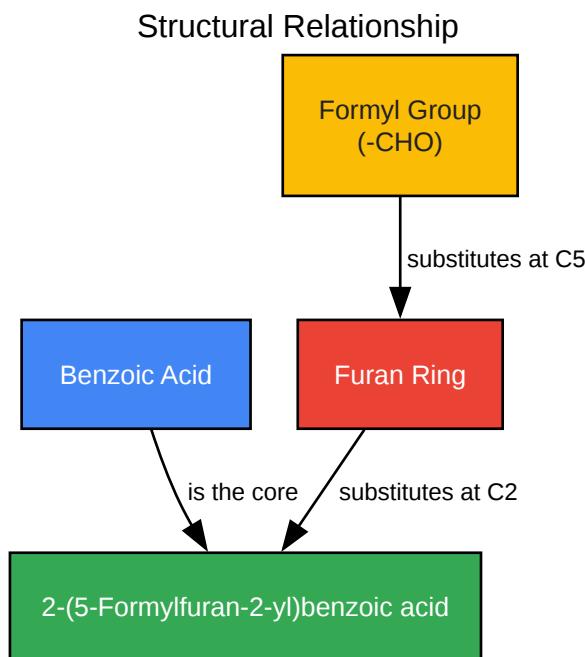
## Physicochemical Data

The fundamental molecular properties of **2-(5-Formylfuran-2-yl)benzoic acid** have been determined and are presented below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C12H8O4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	216.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	2-(5-formylfuran-2-yl)benzoic acid	<a href="#">[1]</a>
CAS Number	88460-72-4	<a href="#">[1]</a>

# Logical Relationship of Chemical Moieties

The structure of **2-(5-Formylfuran-2-yl)benzoic acid** is derived from the chemical linkage of distinct functional groups. The diagram below illustrates the relationship between the parent benzoic acid structure and its furan substituent.



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Caption: Logical diagram of constituent chemical groups.

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## References

- 1. 2-(5-FORMYLFURAN-2-YL)BENZOIC ACID | CAS 88460-72-4 [matrix-fine-chemicals.com]
- 2. 2-(5-FORMYL-FURAN-2-YL)-BENZOIC ACID [amp.chemicalbook.com]
- 3. chemscene.com [chemscene.com]

- To cite this document: BenchChem. [2-(5-Formylfuran-2-yl)benzoic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1303643#2-5-formylfuran-2-yl-benzoic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1303643#2-5-formylfuran-2-yl-benzoic-acid-molecular-weight-and-formula)

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